

# Oleonitrile insecticidal properties and plant defense mechanisms

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## Compound Focus: Oleonitrile

CAS No.: 112-91-4

Cat. No.: S624069

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## Chemical Profile of Oleonitrile

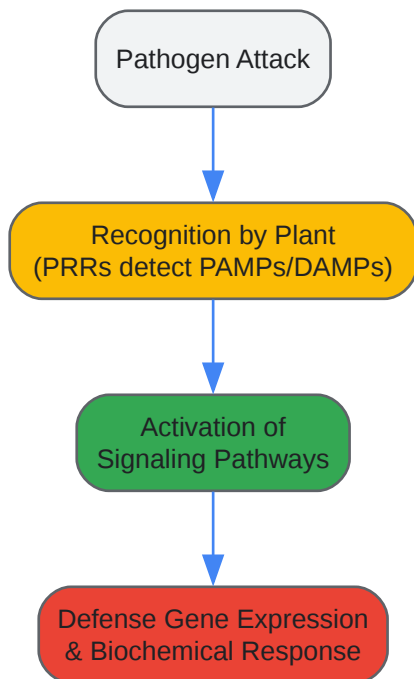
The table below summarizes the basic chemical information for **Oleonitrile** (CAS No. 112-91-4) from a chemical database [1].

Property	Description
CAS No.	112-91-4
Chemical Name	Oleonitrile
Synonyms	Oleyl nitrile; (Z)-9-Octadecenitrile; 9-Octadecenitrile, (9Z)-
Molecular Formula	C <sub>18</sub> H <sub>33</sub> N
Molecular Weight	263.46
Description	A fatty nitrile formally derived from oleic acid [1].

Property	Description
Reported Uses	Used in the production of biofuel and biochar by thermal pyrolysis of linseed seed. Also used as a fatty nitrile solvent for agricultural formulations [1].

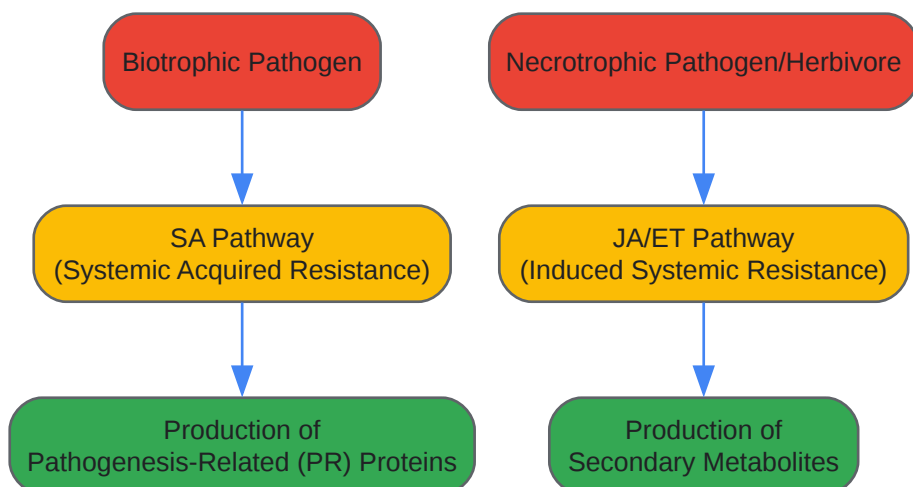
## Plant Defense Mechanisms Overview

Although a direct link to **oleonitrile** is not established, plant defense is a well-researched area. The diagrams below summarize the key signaling pathways plants use to defend against threats like pathogens and insect herbivores.



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Generalized plant defense signaling pathway [2] [3] [4].



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Key phytohormone pathways and their primary defense outputs [5] [2] [3].

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## References

1. | 112-91-4 oleonitrile [chemicalbook.com]
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